

Personal protective equipment for handling ML344

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Compound of Interest

Compound Name: ML344

Cat. No.: B1677341

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Essential Safety and Handling Guide for ME-344

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the handling of ME-344 (CAS: 1374524-68-1), a potent inhibitor of mitochondrial oxidative phosphorylation (OXPHOS) complex I.^[1] Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling ME-344, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical safety goggles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are required. Ensure gloves are compatible with the solvent used to dissolve ME-344.
- **Skin and Body Protection:** A laboratory coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If working with the powdered form or creating aerosols, a NIOSH-approved respirator may be necessary.

Quantitative Data Summary

The following table summarizes key quantitative data for ME-344.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀ O ₄	Selleck Chemicals[1]
Molecular Weight	348.39 g/mol	Selleck Chemicals[1]
CAS Number	1374524-68-1	MedchemExpress[2], Selleck Chemicals[1]
Appearance	Solid powder	Inferred from handling instructions
Solubility	DMSO: 70 mg/mL (200.92 mM)	Selleck Chemicals[1]
Storage Temperature	-20°C (powder)	Selleck Chemicals[1]

Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

1. Preparation and Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Before use, ensure all necessary PPE is correctly worn.
- When preparing solutions, add the solvent to the powdered ME-344 slowly to avoid dust generation.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin, eyes, and clothing.

2. Storage:

- Store ME-344 as a powder at -20°C for long-term stability.[1]
- Keep the container tightly sealed in a dry and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

3. Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For small spills of the solid, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

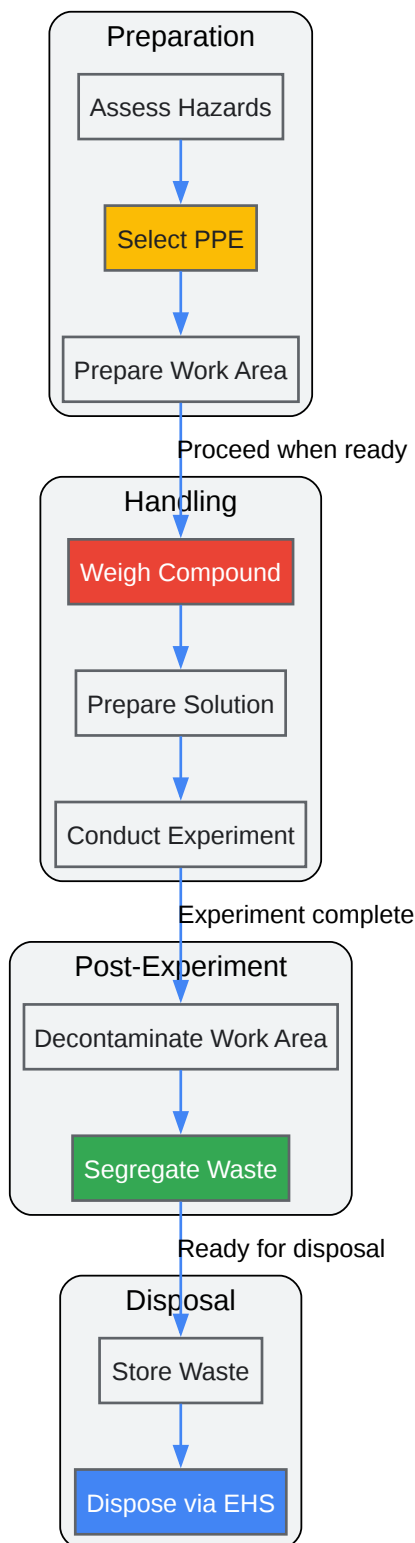
4. Disposal:

- Dispose of ME-344 and any contaminated materials as hazardous chemical waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling ME-344 in a laboratory setting.

ME-344 Safe Handling Workflow



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Caption: Workflow for the safe handling of ME-344 from preparation to disposal.

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References

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